

Fenpyroximate Application Techniques for Greenhouse Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenpyroximate*

Cat. No.: *B127894*

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Introduction

Fenpyroximate is a potent acaricide and insecticide widely utilized in greenhouse production systems for the management of various mite species and the suppression of whiteflies.^[1] As a mitochondrial complex I electron transport inhibitor (METI), it offers a distinct mode of action (IRAC Group 21A) crucial for insecticide resistance management (IRM) programs.^{[2][3]} This document provides detailed application notes and protocols for the effective use of **fenpyroximate** in a greenhouse research setting, with a focus on data-driven methodologies and experimental design.

Data Presentation

Efficacy of Fenpyroximate (5% SC) Against Two-Spotted Spider Mite (*Tetranychus urticae*)

The following tables summarize the efficacy of **Fenpyroximate** (formulated as a 5% Suspension Concentrate) against the two-spotted spider mite on various greenhouse crops.

Crop	Application Rate	Pest Stage	Observation Time	Efficacy (% Mortality)	Reference
Cucumber	1.0 ml/L	Adult	14 days	79.20	[4]
Cucumber	Not Specified	Adult	4 days	100	[5]
Rose	Not Specified	All motile stages	10 days	68.58 (reduction over control)	

Note: Efficacy can vary based on environmental conditions, pest pressure, and the specific formulation used.

Application Rates for Fenpyroximate 5SC in Greenhouses

Recommended application rates for the control of mites and suppression of whiteflies on various greenhouse-grown crops.[\[6\]](#)[\[7\]](#)

Crop	Target Pest(s)	Rate per 100 Gallons	Rate per Acre	Maximum Application s per Crop Cycle	Minimum Interval Between Application s (days)
Vegetables					
Cucumber	Spider mites, Whitefly (suppression)	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
Tomato	Mites, Potato Psyllid, Whitefly	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
Pepper	Mites, Potato Psyllid, Whitefly	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
Ornamentals					
Trees, Vines, Shrubs, Foliage, and Flowering Plants	Spider mites, Broad mites, Cyclamen mites, Rust mites	16.0 - 24.0 fl oz	Not Specified	2 per year	14

Phytotoxicity of Fenpyroximate 5SC

Fenpyroximate is generally considered to have a low risk of phytotoxicity on a wide range of ornamental and vegetable crops when used according to label directions. However, it is always recommended to test on a small number of plants before large-scale application.

Crop	Application Rate	Phytotoxicity Symptoms Observed	Reference
Cotton*	37.5, 75, and 150 g a.i./ha	None	

While not a typical greenhouse crop, this study indicates a good margin of safety at higher concentrations.

Experimental Protocols

Protocol 1: Greenhouse Efficacy Trial for Fenpyroximate

Objective: To evaluate the efficacy of **Fenpyroximate** 5SC in controlling a target mite species (e.g., *Tetranychus urticae*) on a specific greenhouse crop.

Materials:

- **Fenpyroximate** 5SC formulation
- Calibrated spray equipment (e.g., backpack sprayer with appropriate nozzles)
- Personal Protective Equipment (PPE) as per the product label
- Infested host plants of uniform size and age
- Untreated control plants
- Magnifying lens or microscope for mite counts
- Data collection sheets

Procedure:

- **Plant Preparation:** Acclimate uniformly infested plants in the greenhouse environment for at least one week prior to treatment.

- Pre-treatment Assessment: Randomly select a subset of leaves from each plant and count the number of motile mites to establish a baseline population.
- Treatment Application:
 - Prepare the **Fenpyroximate** spray solution at the desired concentrations.
 - Include a water-only control group.
 - Apply the treatments to the point of runoff, ensuring thorough coverage of all plant surfaces, especially the undersides of leaves.
- Post-treatment Assessment: At specified intervals (e.g., 3, 7, and 14 days after treatment), conduct mite counts on a random sample of leaves from each plant.
- Data Analysis: Calculate the percent mortality or population reduction for each treatment relative to the untreated control.

Protocol 2: Phytotoxicity Assessment

Objective: To assess the potential for phytotoxicity of **Fenpyroximate** 5SC on a range of greenhouse crops.

Materials:

- **Fenpyroximate** 5SC formulation
- A variety of healthy, actively growing greenhouse plant species
- Calibrated spray equipment
- Data collection sheets with a phytotoxicity rating scale

Procedure:

- Plant Selection: Choose a diverse range of plant species commonly grown in greenhouses.
- Treatment Application:

- Apply **Fenpyroximate** at both the recommended label rate and a higher rate (e.g., 2x or 4x the label rate) to test for sensitivity.
- Include a water-only control group.
- Observation: Visually inspect the plants for any signs of phytotoxicity at regular intervals (e.g., 1, 3, 7, and 14 days after application).
- Rating: Use a 0-10 rating scale to quantify any observed damage, where 0 represents no damage and 10 represents complete plant death.[8] Record symptoms such as chlorosis, necrosis, leaf curling, or stunting.

Protocol 3: Leaf-Dip Bioassay for Resistance Monitoring

Objective: To determine the susceptibility of a greenhouse mite population to **Fenpyroximate** and monitor for the development of resistance.

Materials:

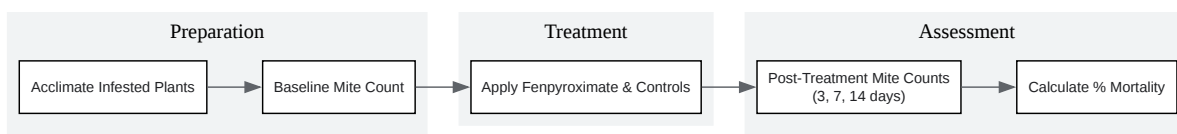
- Technical grade **Fenpyroximate** or a formulated product
- Distilled water and a suitable solvent (if using technical grade)
- Serial dilution tubes
- Petri dishes with moistened filter paper
- Fresh, untreated leaves of a suitable host plant
- Adult female mites from the greenhouse population and a known susceptible population
- Fine brush for transferring mites
- Microscope

Procedure:

- Preparation of Test Solutions: Create a series of **Fenpyroximate** dilutions.

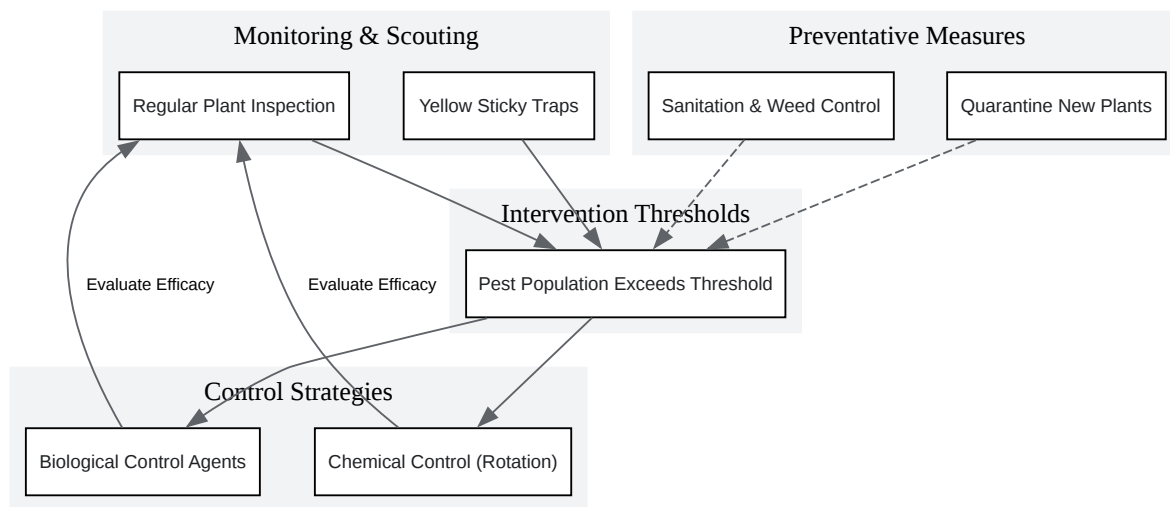
- Leaf Disc Preparation: Cut leaf discs and dip each into a different test solution for a standardized time (e.g., 5-10 seconds). Allow the discs to air dry.
- Mite Infestation: Place the treated leaf discs, underside up, on the moistened filter paper in the petri dishes. Transfer a set number of adult female mites (e.g., 20-30) onto each leaf disc.
- Incubation: Keep the petri dishes in a controlled environment (e.g., 25°C, 16:8 L:D photoperiod).
- Mortality Assessment: After a specified time (e.g., 48 or 72 hours), count the number of dead mites under a microscope. Mites that do not respond to a gentle touch with a fine brush are considered dead.
- Data Analysis: Calculate the LC50 (lethal concentration to kill 50% of the population) for the greenhouse population and compare it to the LC50 of the susceptible population to determine the resistance ratio (RR).[\[9\]](#)[\[10\]](#)[\[11\]](#)

Visualizations



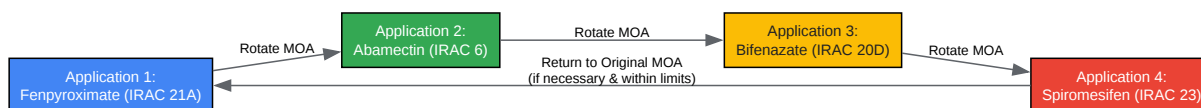
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Caption: Workflow for a greenhouse efficacy trial.



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Caption: Integrated Pest Management (IPM) workflow.



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Caption: Acaricide rotation for resistance management.

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